

An In-depth Technical Review of the Therapeutic Potential of LY379268

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Compound of Interest

Compound Name: LY379268

Cat. No.: B060723

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Introduction

LY379268, or (-)-2-oxa-4-aminobicyclo[3.1.0]hexane-4,6-dicarboxylic acid, is a potent and selective agonist for the Group II metabotropic glutamate receptors, mGlu2 and mGlu3.[1][2] These receptors are G-protein coupled receptors that act as presynaptic autoreceptors, modulating the release of glutamate in the central nervous system.[1][3] By activating these receptors, **LY379268** effectively reduces excessive glutamate release, a pathological hallmark implicated in a variety of neurological and psychiatric disorders.[1][3] Its ability to penetrate the blood-brain barrier and be systemically active has made it a valuable tool in preclinical research.[1] This review synthesizes the current understanding of **LY379268**, focusing on its pharmacological profile, signaling mechanisms, and therapeutic potential in schizophrenia, anxiety, Parkinson's disease, and substance abuse, supported by quantitative data and detailed experimental insights.

Pharmacological Profile

LY379268 demonstrates high affinity and potency for human mGlu2 and mGlu3 receptors, with over 80-fold selectivity against Group I and Group III mGlu receptors.[4] It shows no significant activity at ionotropic glutamate receptors (NMDA, AMPA, kainate) or other human mGlu receptors such as mGlu1a, 4a, 5a, or 7a.[5][6]

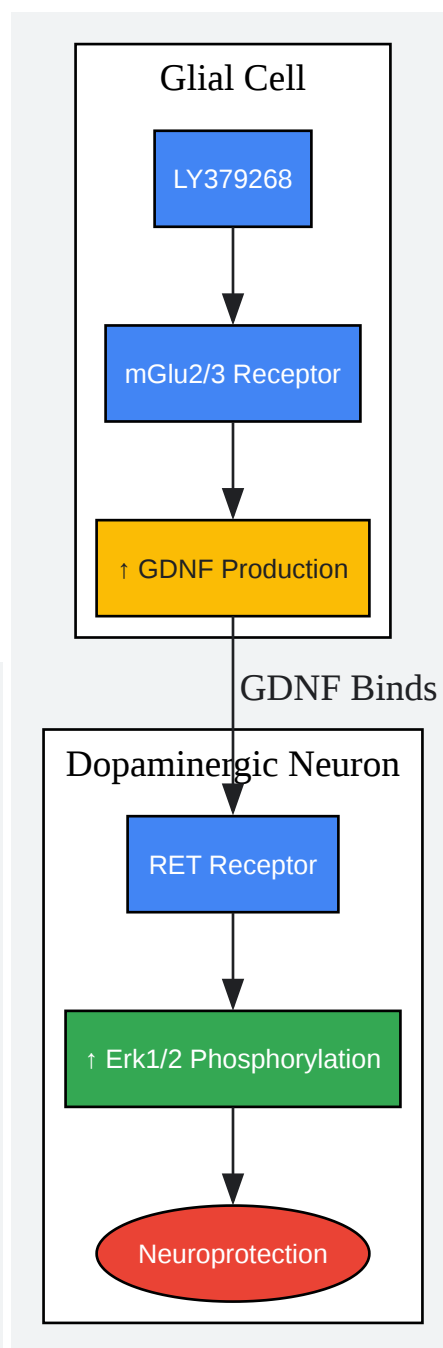
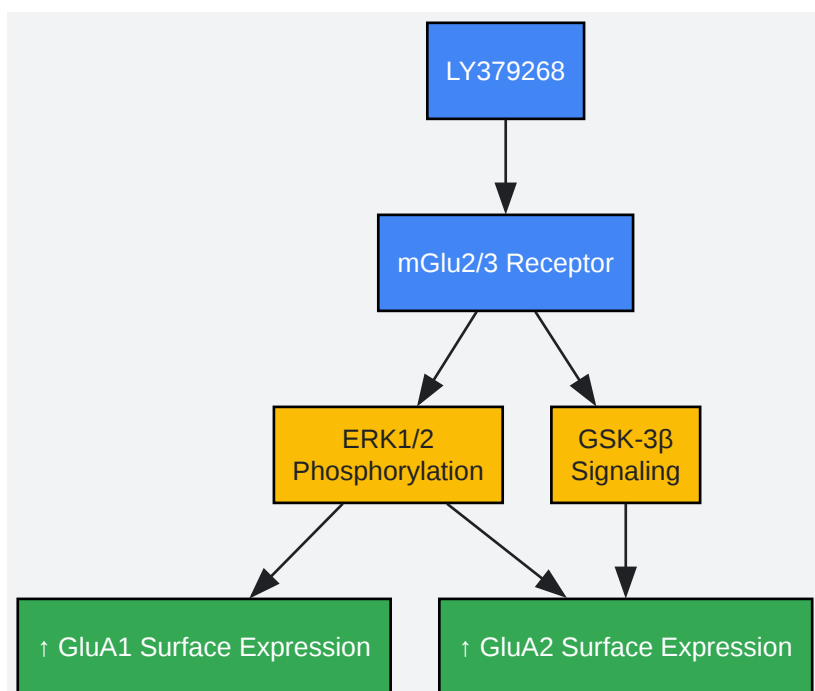
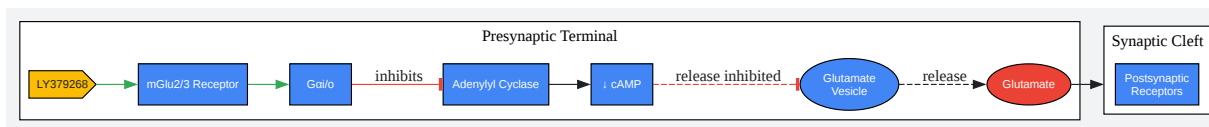
Table 1: Receptor Binding Affinity and Potency of **LY379268**

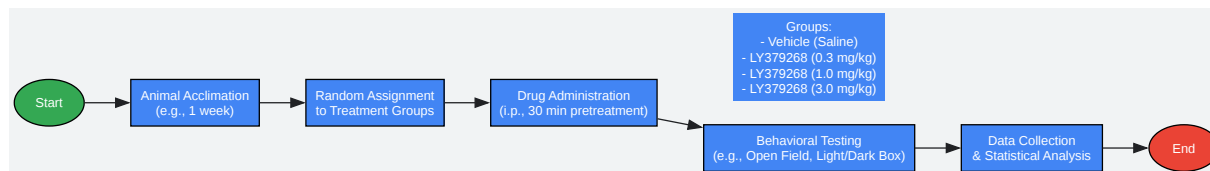
Receptor Target	Parameter	Value	Reference
Human mGlu2	EC50	2.69 nM	[4][6]
Human mGlu3	EC50	4.48 nM	[4][6]
Rat mGlu2	Ki	14.1 ± 1.4 nM	[5]

| Rat mGlu3 | Ki | 5.8 ± 0.64 nM |[5] |

Core Signaling Pathways

Activation of mGlu2/3 receptors by **LY379268** initiates several key intracellular signaling cascades. The primary mechanism involves coupling to Gi/o proteins, which inhibits adenylyl cyclase, leading to a decrease in cyclic AMP (cAMP) levels and subsequent modulation of voltage-gated calcium channels, ultimately reducing neurotransmitter release.





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References

1. The Preclinical Properties of a Novel Group II Metabotropic Glutamate Receptor Agonist LY379268 - PMC [pmc.ncbi.nlm.nih.gov]
2. LY-379,268 - Wikipedia [en.wikipedia.org]
3. The preclinical properties of a novel group II metabotropic glutamate receptor agonist LY379268 - PubMed [pubmed.ncbi.nlm.nih.gov]
4. LY 379268 | Glutamate (Metabotropic) Group II Receptors | Tocris Bioscience [tocris.com]
5. Systemic pre-treatment with a group II mGlu agonist, LY379268, reduces hyperalgesia in vivo - PMC [pmc.ncbi.nlm.nih.gov]
6. medchemexpress.com [medchemexpress.com]
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